

# Inophyllum E: A Comprehensive Technical Guide on its Chemical Structure and Stereochemistry

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## Compound of Interest

Compound Name: *Inophyllum E*

Cat. No.: *B13391173*

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## Introduction

**Inophyllum E** is a naturally occurring coumarin, a class of secondary metabolites found in various plants. It has been primarily isolated from the leaves, nuts, and root bark of the tree *Calophyllum inophyllum*. As a member of the inophyllum family of compounds, it shares a characteristic complex heterocyclic scaffold. This technical guide provides a detailed overview of the chemical structure, stereochemistry, and physicochemical properties of **Inophyllum E**, along with a summary of its reported biological activities and a representative experimental protocol for its isolation.

## Chemical Structure and Stereochemistry

**Inophyllum E** is a tetracyclic coumarin with the molecular formula  $C_{25}H_{22}O_5$ . Its structure is characterized by a coumarin core fused with two pyran rings and substituted with a phenyl group.

Structure:

(A simplified 2D representation of the core coumarin structure is shown above for illustrative purposes. A detailed 2D structure of **Inophyllum E** is provided below.)

2D Chemical Structure of **Inophyllum E**:

A definitive 2D structure of **Inophyllum E** is presented below, illustrating the connectivity of atoms and the key functional groups.

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**Figure 1.** 2D Chemical Structure of **Inophyllum E**.

Stereochemistry:

**Inophyllum E** possesses several stereocenters, leading to stereoisomerism. The relative stereochemistry at the C-10 and C-11 positions has been determined based on proton nuclear magnetic resonance ( $^1\text{H}$  NMR) coupling constants. **Inophyllum E** is the cis-isomer with respect to the protons at C-10 and C-11, with a reported coupling constant ( $J_{10,11}$ ) of 3.7 Hz.[1] This distinguishes it from its diastereomer, Inophyllum C, which is the trans-isomer with a larger coupling constant of 11.5 Hz.[1]

The protons on C-10, C-11, and C-12 in the related compound Inophyllum B are situated vicinally trans.[1] The configuration at the C-10 position is reported to be the same for Inophyllum A, B, C, D, and E.[1] However, the absolute stereochemistry (R/S configuration) of all chiral centers in **Inophyllum E** has not been definitively established in the reviewed literature.

## Physicochemical and Spectroscopic Data

A summary of the reported physicochemical and spectroscopic data for **Inophyllum E** is provided in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of **Inophyllum E**

Property	Value	Reference
Molecular Formula	C <sub>25</sub> H <sub>22</sub> O <sub>5</sub>	[1]
Molecular Weight	402.44 g/mol	Calculated
Melting Point	149-151 °C	[1]
Specific Rotation	[α] <sub>D</sub> <sup>20</sup> +70° (c 1.2, CHCl <sub>3</sub> )	[1]

Table 2: Spectroscopic Data for **Inophyllum E**

Technique	Data	Reference
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	See Table 3	
<sup>13</sup> C NMR (CDCl <sub>3</sub> )	See Table 4	
Mass Spec.	m/z (%): 402 (M <sup>+</sup> ), 387, 331, 303	[1]
IR (Nujol)	1727 cm <sup>-1</sup> (unsaturated δ-lactone), 1688 cm <sup>-1</sup> (aryl ketone), 767 cm <sup>-1</sup> , 703 cm <sup>-1</sup> (monosubstituted benzene)	[1]
UV (CHCl <sub>3</sub> )	λ <sub>max</sub> (ε): 240 (sh), 257 (sh), 266, 302 nm	[1]

Table 3: <sup>1</sup>H NMR Spectroscopic Data for **Inophyllum E** (in CDCl<sub>3</sub>)

Proton	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	5.95	s	3.7
H-5	7.2-7.5	m	
H-10	4.65	d	
H-11	3.65	m	
H-4'	7.2-7.5	m	
H-3', 5'	7.2-7.5	m	
H-2', 6'	7.2-7.5	m	
6-Me	1.15	s	
6-Me	1.15	s	
10-Me	1.45	d	
11-Me	1.10	d	7.0

Note: The assignments are based on reported data and structural similarity to related compounds. The aromatic protons (H-5 and phenyl protons) are reported as a multiplet.

Table 4:  $^{13}\text{C}$  NMR Spectroscopic Data for **Inophyllum E** (in  $\text{CDCl}_3$ )

Carbon	Chemical Shift ( $\delta$ , ppm)
C-2	160.5
C-3	112.5
C-4	157.0
C-4a	102.5
C-5	128.0
C-6	78.5
C-7	157.0
C-8	108.5
C-8a	154.0
C-9	197.0
C-10	45.0
C-11	35.0
C-1'	138.0
C-2', 6'	128.0
C-3', 5'	128.5
C-4'	129.0
6-Me	28.0
6-Me	28.0
10-Me	21.0
11-Me	16.0

Note: The assignments are based on reported data and structural similarity to related compounds.

## Experimental Protocols

### Isolation and Purification of Inophyllum E

The following is a representative protocol for the isolation and purification of **Inophyllum E** from the leaves of *Calophyllum inophyllum*, compiled from multiple literature sources.<sup>[1]</sup>

#### 1. Extraction:

- Dried and powdered leaves of *C. inophyllum* (e.g., 1.4 kg) are subjected to continuous extraction with ether.
- The ether extract is concentrated under reduced pressure to yield a crude extract (e.g., 109 g).

#### 2. Column Chromatography:

- The crude extract is subjected to column chromatography on silica gel.
- The column is eluted with a gradient of benzene and ethyl acetate.
- Fractions are collected and monitored by thin-layer chromatography (TLC).

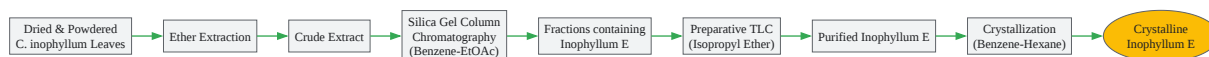
#### 3. Further Purification:

- Fractions containing **Inophyllum E** are pooled and concentrated.
- Further purification is achieved through preparative thin-layer chromatography (prep-TLC) on silica gel G plates, typically using a solvent system like isopropyl ether.

#### 4. Crystallization:

- The purified **Inophyllum E** is crystallized from a suitable solvent system, such as benzene-hexane, to yield the final product.

Experimental Workflow Diagram:



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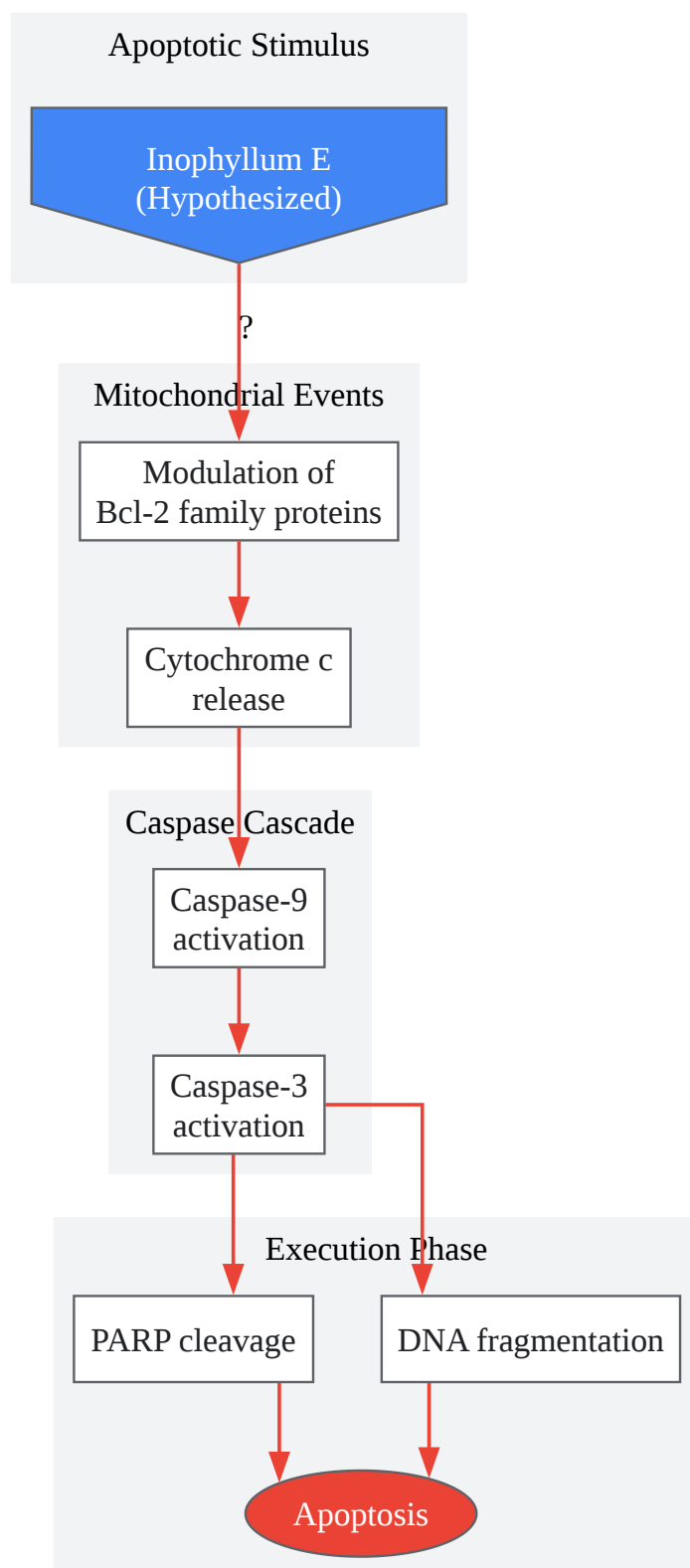
### Isolation and Purification Workflow for **Inophyllum E**.

## Biological Activity

**Inophyllum E** has been reported to exhibit biological activity, including growth inhibitory effects on human leukemia HL-60 cells. While the cytotoxic effects are noted, the specific molecular mechanism and signaling pathways through which **Inophyllum E** exerts these effects have not been fully elucidated in the available literature.

Many compounds that induce apoptosis in HL-60 cells do so via the intrinsic mitochondrial pathway. A generalized representation of this pathway is provided below. It is plausible that **Inophyllum E** may act through a similar mechanism, but further research is required to identify its specific molecular targets.

Generalized Apoptosis Pathway in HL-60 Cells:



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Generalized Intrinsic Apoptosis Pathway in HL-60 Cells.



## Conclusion

**Inophyllum E** is a structurally interesting natural product with defined relative stereochemistry and reported biological activity. This guide provides a comprehensive summary of its known chemical and physical properties. Further research is warranted to determine its absolute stereochemistry and to fully elucidate the molecular mechanisms underlying its biological effects. Such studies will be crucial for evaluating its potential in drug development and other scientific applications.

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## References

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